

# ethyl 6-bromopyridine-2-carboxylate chemical structure and IUPAC name

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## Compound of Interest

Compound Name: Ethyl 6-bromopyridine-2-carboxylate

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## An In-depth Technical Guide to Ethyl 6-Bromopyridine-2-Carboxylate

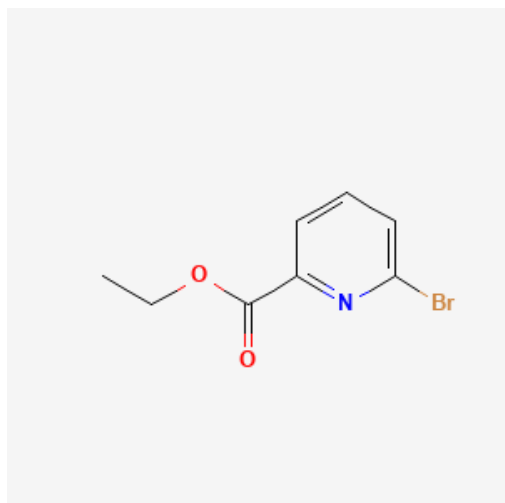
For professionals in research, chemical synthesis, and drug development, a comprehensive understanding of key reagents and intermediates is paramount. This document provides a detailed overview of **ethyl 6-bromopyridine-2-carboxylate**, a heterocyclic building block utilized in the synthesis of more complex molecules.

### Chemical Identity and Structure

**Ethyl 6-bromopyridine-2-carboxylate** is a substituted pyridine derivative. The core of the molecule is a pyridine ring, which is a six-membered aromatic heterocycle containing one nitrogen atom. The structure is characterized by a bromo substituent at the 6-position and an ethyl carboxylate group at the 2-position of the pyridine ring.

- IUPAC Name: **ethyl 6-bromopyridine-2-carboxylate**<sup>[1]</sup>
- Synonyms: 6-Bromopicolinic Acid Ethyl Ester, Ethyl 6-Bromopicolinate, 6-Bromopyridine-2-carboxylic Acid Ethyl Ester<sup>[2][3]</sup>
- Molecular Formula: C<sub>8</sub>H<sub>8</sub>BrNO<sub>2</sub><sup>[1]</sup>

The chemical structure is as follows:



Caption: Chemical structure of **ethyl 6-bromopyridine-2-carboxylate**.

## Physicochemical Properties

A summary of the key physicochemical properties of **ethyl 6-bromopyridine-2-carboxylate** is presented in the table below. These properties are essential for its handling, storage, and application in chemical reactions.

Property	Value	Reference
Molecular Weight	230.06 g/mol	[2][3]
Appearance	White to almost white powder or crystal	[2]
Melting Point	39.0 to 43.0 °C	[2]
Purity	>98.0% (GC)	[2]
CAS Number	21190-88-5	[1][2][4]

## Synthesis Protocol

The synthesis of **ethyl 6-bromopyridine-2-carboxylate** can be achieved through the esterification of its corresponding carboxylic acid, 6-bromopyridine-2-carboxylic acid. A general and effective method involves a Fischer esterification reaction catalyzed by a strong acid.

Reaction:

6-Bromopyridine-2-carboxylic acid + Ethanol  $\rightleftharpoons$  **Ethyl 6-bromopyridine-2-carboxylate** + Water

Materials:

- 6-Bromopyridine-2-carboxylic acid
- Anhydrous ethanol
- p-Toluenesulfonic acid (catalyst)
- Sodium bicarbonate (for neutralization)
- Ethyl acetate (for extraction)
- Brine (for washing)
- Anhydrous magnesium sulfate or sodium sulfate (for drying)

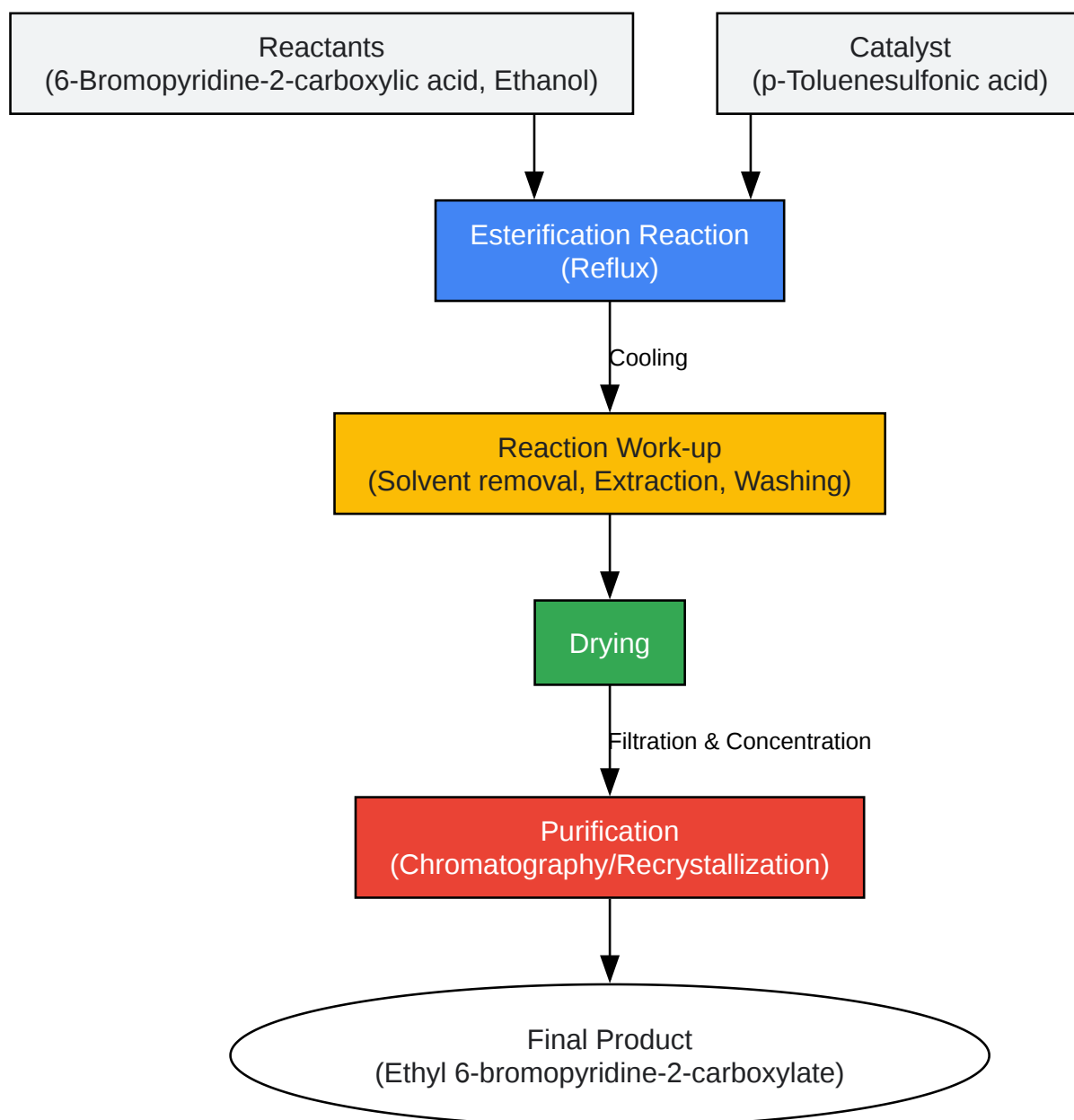
Experimental Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 6-bromopyridine-2-carboxylic acid and a molar excess of anhydrous ethanol.
- **Catalyst Addition:** Add a catalytic amount of p-toluenesulfonic acid to the mixture.
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- **Work-up:**
  - After the reaction is complete, cool the mixture to room temperature.
  - Remove the excess ethanol under reduced pressure.
  - Dissolve the residue in ethyl acetate.
  - Wash the organic layer sequentially with a saturated aqueous solution of sodium bicarbonate, water, and brine.

- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Purification:
  - Filter off the drying agent.
  - Concentrate the filtrate under reduced pressure to obtain the crude product.
  - If necessary, purify the crude product by column chromatography on silica gel or by recrystallization to yield pure **ethyl 6-bromopyridine-2-carboxylate**.

## Logical Workflow for Synthesis

The following diagram illustrates the logical workflow for the synthesis and purification of **ethyl 6-bromopyridine-2-carboxylate**.



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Caption: Synthesis and purification workflow for **ethyl 6-bromopyridine-2-carboxylate**.

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## References

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